

Ethyl 4-hydroxybutanoate CAS number and molecular weight

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Compound of Interest

Compound Name: Ethyl 4-hydroxybutanoate

Cat. No.: B1330753

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Technical Guide: Ethyl 4-hydroxybutanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl 4-hydroxybutanoate**, a versatile organic compound with applications in the pharmaceutical, food, and flavor industries. It serves as an intermediate in the synthesis of various natural products and active pharmaceutical ingredients. This document outlines its key physicochemical properties, detailed experimental protocols for its synthesis and analysis, and a logical workflow for its production and characterization.

Physicochemical Properties of Ethyl 4-hydroxybutanoate

The quantitative data for **Ethyl 4-hydroxybutanoate** are summarized in the table below, providing a quick reference for its key physical and chemical properties.

Property	Value
CAS Number	999-10-0
Molecular Formula	C ₆ H ₁₂ O ₃
Molecular Weight	132.16 g/mol [1] [2] [3] [4]
Boiling Point	205 °C [3]
Density	1.027 g/cm ³
Flash Point	81 °C [3]
Appearance	Colorless liquid [2]
Solubility	Soluble in water, ethanol, and ether [2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **Ethyl 4-hydroxybutanoate** are provided below. These protocols are intended to serve as a starting point for laboratory work and can be further optimized based on specific research needs.

Synthesis of Ethyl 4-hydroxybutanoate from Gamma-Butyrolactone

This protocol describes the synthesis of **Ethyl 4-hydroxybutanoate** via the acid-catalyzed esterification of gamma-butyrolactone with ethanol.

Materials:

- Gamma-butyrolactone (GBL)
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate

- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 1 mole of gamma-butyrolactone with 3 moles of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 0.05 moles) to the mixture while stirring.
- Attach a reflux condenser to the flask and heat the mixture to reflux for 4-6 hours.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the mixture with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Purify the crude product by fractional distillation under reduced pressure to obtain pure **Ethyl 4-hydroxybutanoate**.

Analysis of Ethyl 4-hydroxybutanoate by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of **Ethyl 4-hydroxybutanoate** using GC-MS to confirm its identity and purity.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., (5%-phenyl)-methylpolysiloxane)

Procedure:

- Sample Preparation: Prepare a dilute solution of the synthesized **Ethyl 4-hydroxybutanoate** in a suitable solvent such as ethyl acetate.
- GC-MS Parameters:
 - Injector Temperature: 260 °C
 - Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes
 - Ramp to 140 °C at 10 °C/min
 - Ramp to 240 °C at 4 °C/min
 - Ramp to 280 °C at 10 °C/min, hold for 3 minutes
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min
 - Ion Source Temperature: 200 °C
 - Electron Energy: 70 eV
 - Mass Range: m/z 30-550
- Injection: Inject a 1-2 µL aliquot of the prepared sample into the GC-MS system.
- Data Analysis: Analyze the resulting chromatogram and mass spectrum to confirm the retention time and fragmentation pattern of **Ethyl 4-hydroxybutanoate** against a known standard.

Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow for the synthesis, purification, and analysis of **Ethyl 4-hydroxybutanoate**.



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Caption: Workflow for the synthesis and analysis of **Ethyl 4-hydroxybutanoate**.

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